

# Validating Atmospheric Models: A Comparative Guide to Sulfuric Acid-Triethylamine (SAT) Nucleation Data

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## Compound of Interest

Compound Name: Sulfuric acid tetrahydrate

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The accurate representation of atmospheric new particle formation (NPF) in climate and air quality models is crucial for understanding aerosol-cloud interactions and their impact on climate and human health. Sulfuric acid ( $\text{H}_2\text{SO}_4$ ), often in combination with amines, is a key driver of NPF. This guide provides a comparison of how laboratory data on sulfuric acid-triethylamine (SAT) nucleation is used to validate and constrain atmospheric models. While direct side-by-side comparisons of multiple atmospheric models against dedicated SAT laboratory data are limited in publicly available literature, this guide synthesizes findings from studies on sulfuric acid-amine nucleation to provide a framework for validation.

## Comparison of Nucleation Enhancement by Amines

Laboratory experiments consistently demonstrate that amines significantly enhance the nucleation of sulfuric acid particles. The degree of this enhancement varies between different amines. The following table summarizes the observed enhancement of sulfuric acid dimer (a critical early step in nucleation) formation by triethylamine (TEA) in comparison to other common atmospheric amines like dimethylamine (DMA), monoethanolamine (MEA), and diethanolamine (DEA).

| Amine                  | Molecular Formula                               | Relative Enhancement of H <sub>2</sub> SO <sub>4</sub> Dimer Formation (compared to DMA) | Notes                                                                                                                                      |
|------------------------|-------------------------------------------------|------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------|
| Dimethylamine (DMA)    | (CH <sub>3</sub> ) <sub>2</sub> NH              | High (Benchmark)                                                                         | One of the most effective amines for enhancing sulfuric acid nucleation. <a href="#">[1]</a> <a href="#">[2]</a>                           |
| Triethylamine (TEA)    | (C <sub>2</sub> H <sub>5</sub> ) <sub>3</sub> N | Lower                                                                                    | Enhances dimer formation, but to a lesser extent than DMA, MEA, and DEA at similar concentrations. <a href="#">[1]</a> <a href="#">[3]</a> |
| Monoethanolamine (MEA) | C <sub>2</sub> H <sub>7</sub> NO                | Moderate                                                                                 | Shows significant enhancement, though generally less than DMA. <a href="#">[1]</a> <a href="#">[3]</a>                                     |
| Diethanolamine (DEA)   | C <sub>4</sub> H <sub>11</sub> NO <sub>2</sub>  | Moderate                                                                                 | Similar enhancement capabilities to MEA. <a href="#">[1]</a> <a href="#">[3]</a>                                                           |

## Experimental Protocols

The validation of atmospheric models relies on robust laboratory data. A common method for studying SAT nucleation is through the use of flow reactors.

### Flow Reactor Experiment for Sulfuric Acid-Amine Nucleation

A typical experimental setup for investigating the influence of amines on sulfuric acid nucleation involves a laminar flow reactor.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Objective: To measure the formation rates of sulfuric acid clusters in the presence of a specific amine (e.g., triethylamine) under controlled conditions.

Apparatus:

- Flow Reactor: A cylindrical tube (often glass) where the reaction occurs.
- Sulfuric Acid Source: A temperature-controlled reservoir containing liquid sulfuric acid over which a carrier gas (e.g., nitrogen) flows to produce  $\text{H}_2\text{SO}_4$  vapor.[\[1\]](#)[\[3\]](#)
- Amine Source: A permeation tube or a bubbler system to introduce a controlled concentration of the amine into the reactor.
- Humidifier: To control the relative humidity of the carrier gas.
- Particle Detector: A condensation particle counter (CPC) or a scanning mobility particle sizer (SMPS) to measure the concentration and size distribution of newly formed particles.
- Mass Spectrometer: A chemical ionization mass spectrometer (CIMS) can be used to measure the concentration of sulfuric acid monomers and small clusters.

Procedure:

- Carrier Gas Preparation: A high-purity carrier gas (e.g., nitrogen) is passed through a humidifier to achieve the desired relative humidity.
- Reagent Introduction: A controlled flow of the carrier gas is passed over the sulfuric acid source to introduce  $\text{H}_2\text{SO}_4$  vapor into the flow reactor. Simultaneously, a known concentration of triethylamine is introduced into the reactor from its source.
- Nucleation: The reactants mix and nucleate within the flow reactor for a defined residence time.
- Detection: The aerosol flow is sampled at the end of the reactor by the particle detector to measure the number concentration and size distribution of the newly formed particles. The CIMS can be used to monitor the precursor concentrations.

- **Data Analysis:** The nucleation rate is calculated from the measured particle concentrations and the residence time in the reactor.

Typical Experimental Conditions:

| Parameter                   | Value                                   |
|-----------------------------|-----------------------------------------|
| Temperature                 | 298 K                                   |
| Relative Humidity           | 20-50%                                  |
| Sulfuric Acid Concentration | $10^6 - 10^9$ molecules/cm <sup>3</sup> |
| Triethylamine Concentration | 1 - 100 pptv                            |
| Residence Time              | 5 - 20 seconds                          |

## Atmospheric Nucleation Models

Several types of models are used to simulate atmospheric nucleation. These models vary in their complexity and the physical and chemical processes they represent.

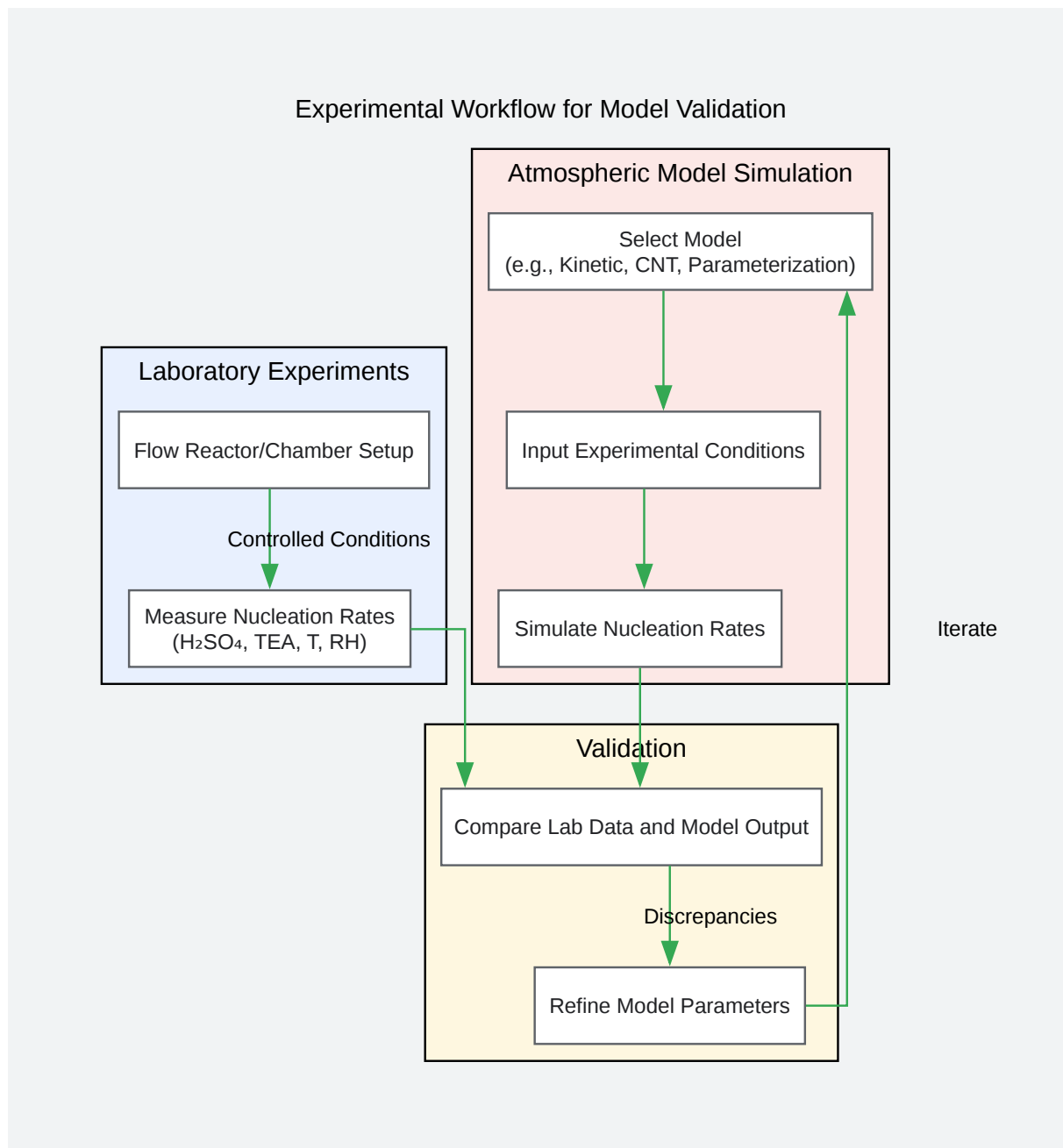
- **Classical Nucleation Theory (CNT):** This is a thermodynamic model that describes the formation of a new phase from a supersaturated vapor. It calculates the nucleation rate based on the free energy of cluster formation. While foundational, CNT often fails to accurately predict nucleation rates in the atmosphere, especially for multi-component systems.
- **Kinetic Models:** These models simulate the stepwise formation and growth of molecular clusters through collisions and evaporation.<sup>[5]</sup> They can provide a more detailed and accurate description of the nucleation process than CNT but are computationally more expensive. The Atmospheric Cluster Dynamics Code (ACDC) is an example of a tool used for such simulations.<sup>[6]</sup>
- **Parameterizations based on Laboratory Data:** To reduce computational cost in large-scale atmospheric models, nucleation rates are often represented by parameterizations derived from laboratory measurements.<sup>[7][8][9][10]</sup> These are typically empirical formulas that relate

the nucleation rate to the concentrations of precursor gases, temperature, and other parameters.<sup>[7][8][9][10]</sup>

- Quantum Chemical Models: These models are used to calculate the thermodynamic properties (e.g., binding energies) of small molecular clusters from first principles.<sup>[11]</sup> These calculations are crucial for constraining kinetic models and improving the accuracy of nucleation rate predictions.

## Visualization of Validation Workflow and Nucleation Pathway

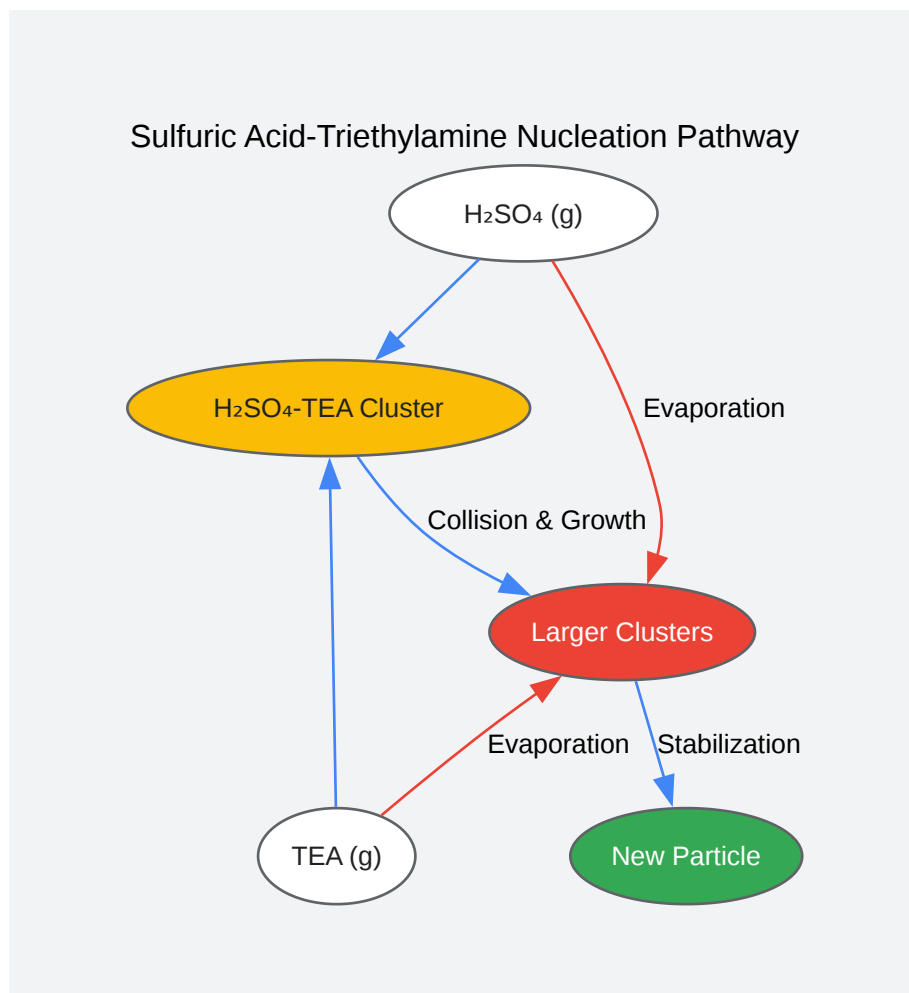
To effectively validate atmospheric models, a systematic workflow is employed, integrating laboratory experiments and model simulations. The underlying signaling pathway for sulfuric acid-amine nucleation provides the basis for what the models aim to represent.



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*Experimental workflow for atmospheric model validation.*

The following diagram illustrates the key steps in the sulfuric acid-triethylamine nucleation pathway, which atmospheric models aim to simulate.



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*Simplified SAT nucleation signaling pathway.*

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